

Application Notes and Protocols: Sorboyl Chloride in Organic Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sorbic chloride

Cat. No.: B051722

[Get Quote](#)

Introduction

Sorboyl chloride, also known as (2E,4E)-2,4-Hexadienoyl chloride, is a versatile bifunctional reagent in organic synthesis.^[1] Its structure incorporates a reactive acyl chloride group and a conjugated diene system, making it a valuable building block for a diverse range of molecular architectures. As an acyl chloride, it readily undergoes nucleophilic acyl substitution with amines, alcohols, and thiols. The conjugated diene system allows it to participate in pericyclic reactions, most notably the Diels-Alder reaction, enabling the rapid construction of complex cyclic systems. These dual functionalities make sorboyl chloride a key intermediate in the synthesis of natural products, agrochemicals, and specialized polymers.^{[1][2]} This document provides detailed application notes and experimental protocols for its use.

Physicochemical Properties and Handling

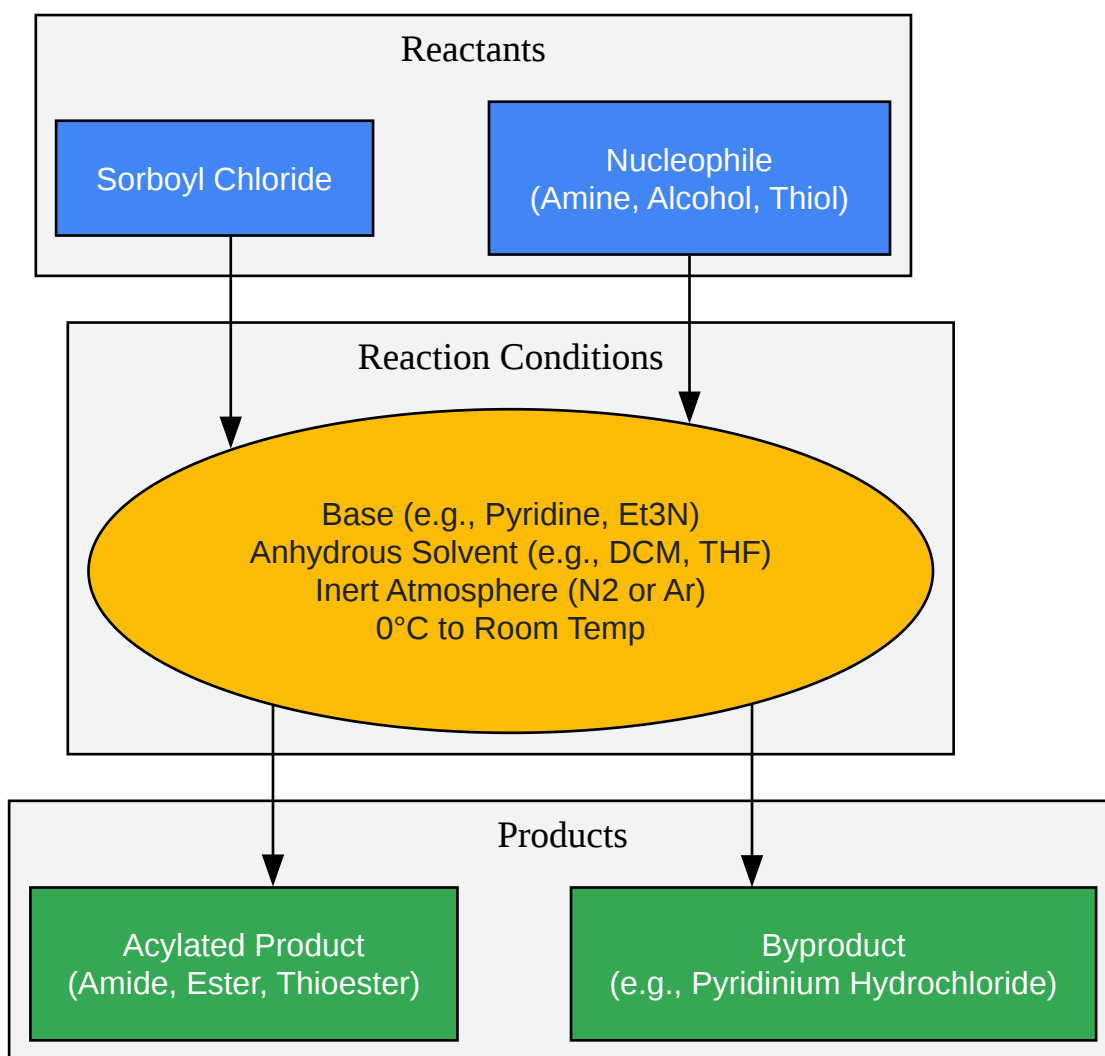
Sorboyl chloride is a colorless to yellow liquid that should be handled with care in a well-ventilated fume hood, using appropriate personal protective equipment (PPE). It is sensitive to moisture and light.^[1]

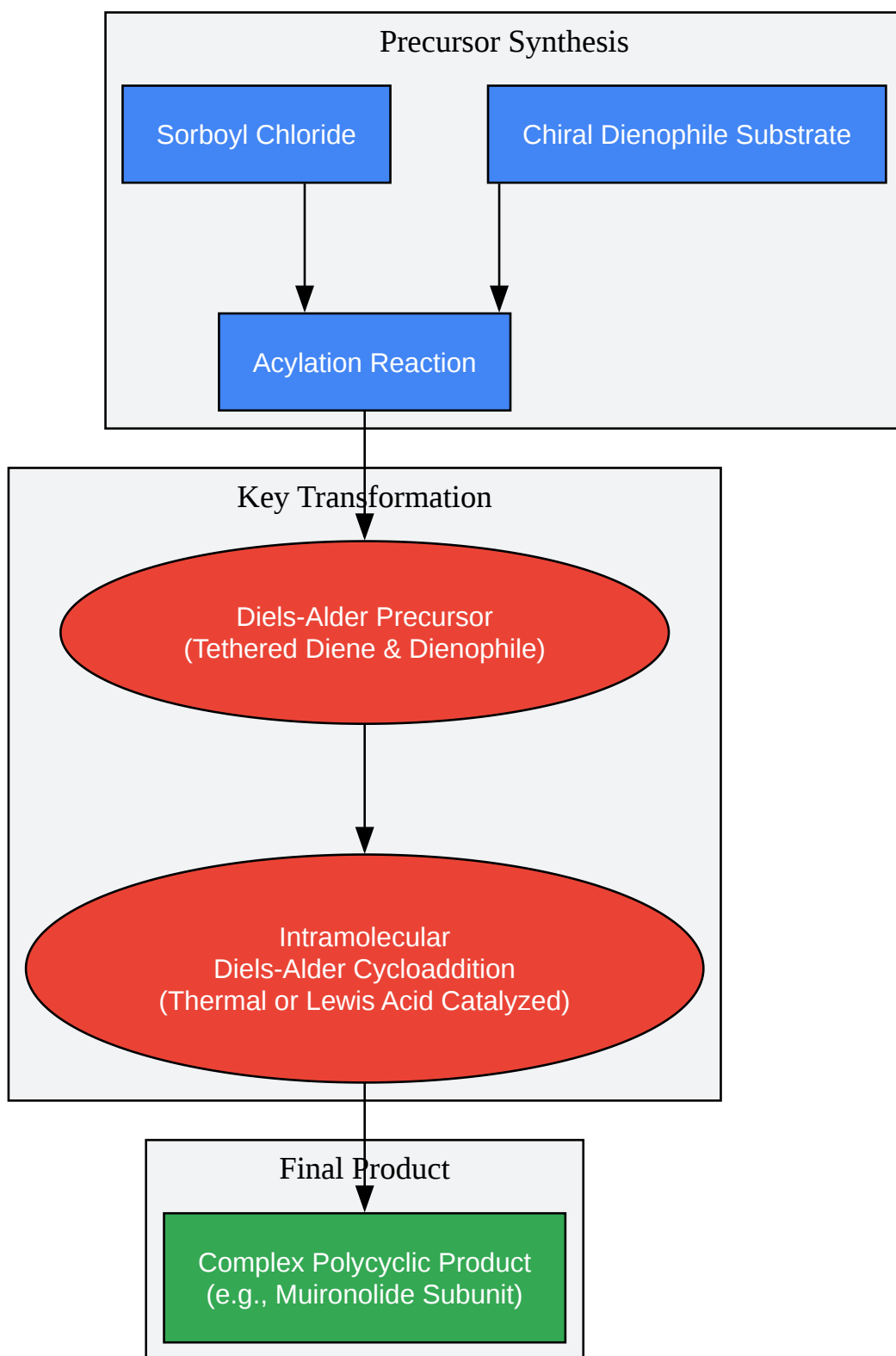
Property	Value	Reference
Synonyms	Sorbyl chloride; (2E,4E)-2,4-Hexadienoyl chloride	[1]
Molecular Formula	C ₆ H ₇ ClO	[1]
Molecular Weight	130.57 g/mol	[1]
CAS Number	2614-88-2	[1]
Appearance	Colourless to yellow liquid	[1]
Purity	≥80% (GC)	[1]
Solubility	Soluble in water (reacts) and dichloromethane	[1]
Short-Term Storage	+4°C	[1]
Long-Term Storage	-20°C, protect from light and moisture	[1]
Stability	Stable for at least 2 years when stored at -20°C	[1]

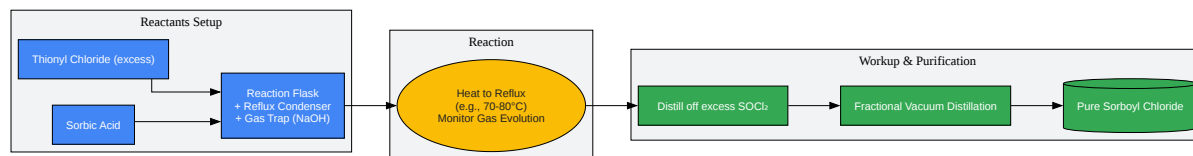
Application Note 1: Acylation of Nucleophiles

Sorboyl chloride is an excellent acylating agent for introducing the sorboyl moiety onto various nucleophiles. This reaction is fundamental for creating amides, esters, and thioesters, which are common linkages in pharmaceuticals, agrochemicals, and materials science.

Logical Workflow: Acylation of Nucleophiles







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. adipogen.com [adipogen.com]
- 2. Total synthesis of natural products with potential crop protection applications - American Chemical Society [acs.digitellinc.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Sorboyl Chloride in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051722#sorboyl-chloride-as-a-reagent-in-organic-synthesis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com